# An In-depth Technical Guide to 3,4-Dichloro-5-iodophenol

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *3,4-Dichloro-5-iodophenol* |
| *CAS No.:* | *1807182-53-1* |
| *Cat. No.:* | *B1410125* |

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A Note on Data Availability: **3,4-Dichloro-5-iodophenol** is a specialized chemical compound for which detailed experimental data is not extensively available in public-domain scientific literature. This guide, therefore, synthesizes fundamental chemical principles and data from structurally related analogs to provide a comprehensive theoretical and predictive overview for research and development professionals.

## Core Molecular Attributes

**3,4-Dichloro-5-iodophenol** is a halogenated aromatic compound. Its structure, featuring a phenol ring substituted with two chlorine atoms and one iodine atom, suggests its potential utility as a building block in complex organic synthesis, particularly in the development of novel pharmaceutical agents and specialized materials.

## Molecular Formula and Weight

The fundamental identifying characteristics of **3,4-Dichloro-5-iodophenol** are its molecular formula and weight, which are crucial for stoichiometric calculations in synthesis and for mass spectrometry analysis.

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- Molecular Formula: $C_6H_3Cl_2IO$
- Molecular Weight: 288.9 g/mol [1]

## Physicochemical Properties

The predicted physicochemical properties of **3,4-Dichloro-5-iodophenol** provide insights into its expected behavior in various solvents and its potential for biological activity. These properties are estimated based on its structure.

| Property | Predicted Value | Source |
|---|---|---|
| Boiling Point | 339.9 ± 42.0 °C | [1] |
| Density | 2.158 ± 0.06 g/cm³ | [1] |
| pKa | 7.73 ± 0.20 | [1] |

## Synthesis and Purification

While a specific, documented synthesis for **3,4-Dichloro-5-iodophenol** is not readily available, a plausible synthetic route can be devised based on established methods for the halogenation of phenols. The most direct approach would be the electrophilic iodination of 3,4-dichlorophenol.

## Proposed Synthesis Pathway

The introduction of an iodine atom onto the 3,4-dichlorophenol ring is an electrophilic aromatic substitution reaction. The hydroxyl group is an activating group, directing incoming electrophiles to the ortho and para positions. In the case of 3,4-dichlorophenol, the positions ortho and para to the hydroxyl group are C2, C6, and C5. The C5 position is sterically less hindered and electronically favorable for substitution.

A common method for the iodination of phenols involves the use of an iodine source and an oxidizing agent. A proposed reaction scheme is the iodination of 3,4-dichlorophenol using potassium iodide and an oxidizing agent such as trichloroisocyanuric acid in a suitable solvent like methanol.

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## Experimental Protocol: A Predictive Approach

This protocol is a general guideline based on similar reactions and would require optimization for this specific substrate.

Materials:

- 3,4-Dichlorophenol
- Potassium Iodide (KI)
- Trichloroisocyanuric Acid (TCCA)
- Methanol
- Hydrochloric Acid (dilute)
- Water (deionized)
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

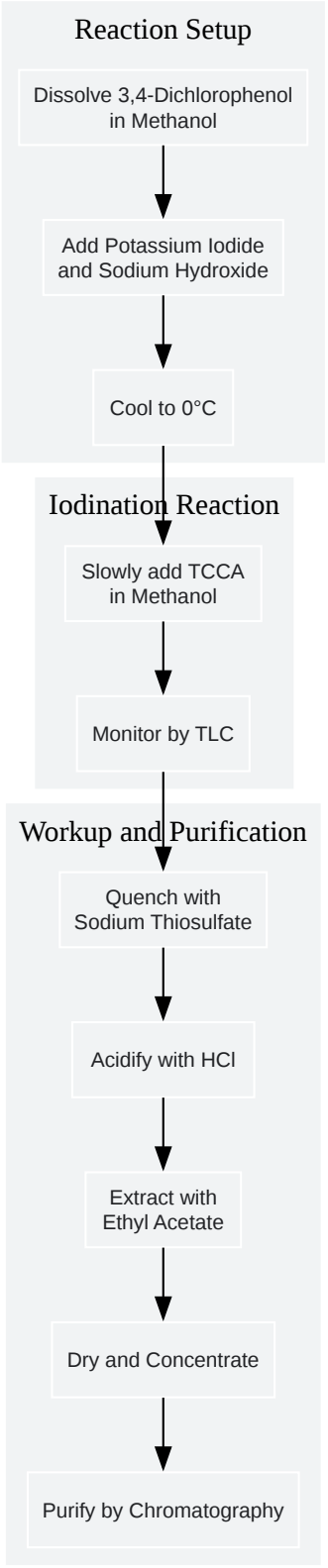
- In a round-bottom flask equipped with a magnetic stirrer, dissolve 3,4-dichlorophenol in methanol.
- Add potassium iodide and a strong base (e.g., sodium hydroxide) to the solution and stir until all solids are dissolved.
- Cool the reaction mixture in an ice bath.
- Slowly add a solution of trichloroisocyanuric acid in methanol to the cooled reaction mixture.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, quench the reaction by adding a saturated solution of sodium thiosulfate.

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- Acidify the mixture with dilute hydrochloric acid to a pH of approximately 4.
- Extract the product with an organic solvent such as ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and filter.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography or recrystallization.

## Synthesis Workflow Diagram

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Caption: Hypothetical workflow for the synthesis of **3,4-Dichloro-5-iodophenol**.

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# Spectroscopic Characterization (Predicted)

The following tables outline the expected spectroscopic data for **3,4-Dichloro-5-iodophenol** based on its structure and data from analogous compounds.

## $^{1}$H NMR Spectroscopy

| Chemical Shift (δ) ppm | Multiplicity | Integration | Assignment |
|---|---|---|---|
| ~ 7.5 | d | 1H | Ar-H |
| ~ 7.2 | d | 1H | Ar-H |
| ~ 5.5 | s | 1H | OH |

## $^{13}$C NMR Spectroscopy

| Chemical Shift (δ) ppm | Assignment |
|---|---|
| ~ 155 | C-OH |
| ~ 135 | C-Cl |
| ~ 132 | C-Cl |
| ~ 125 | C-H |
| ~ 120 | C-H |
| ~ 90 | C-I |

## Infrared (IR) Spectroscopy

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| Wavenumber ($cm^{-1}$) | Intensity | Assignment |
|---|---|---|
| 3500-3300 | Broad | O-H stretch |
| 3100-3000 | Medium | Ar C-H stretch |
| 1600-1450 | Medium-Strong | Ar C=C stretch |
| 1250-1180 | Strong | C-O stretch |
| 800-600 | Strong | C-Cl stretch |
| 600-500 | Medium | C-I stretch |

## Mass Spectrometry

| m/z | Interpretation |
|---|---|
| 288/290/292 | $[M]^+$ molecular ion peak cluster due to chlorine isotopes |
| 253 | $[M-Cl]^+$ |
| 161 | $[M-I]^+$ |
| 126 | $[I]^+$ |

# Applications in Research and Drug Development

While specific applications for **3,4-Dichloro-5-iodophenol** are not documented, its structural motifs are present in various biologically active molecules. Halogenated phenols are a well-established class of compounds with a broad spectrum of activities, and the introduction of an iodine atom can further enhance these properties.

Potential Areas of Investigation:

- Antimicrobial Agents: Halogenated phenols are known for their antibacterial and antifungal properties. The specific substitution pattern of **3,4-Dichloro-5-iodophenol** could be explored for novel antimicrobial activity.

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- Enzyme Inhibitors: The phenolic hydroxyl group and the halogen substituents can interact with the active sites of various enzymes, making this compound a candidate for screening as an enzyme inhibitor.

- Precursor for Complex Molecules: The iodine atom provides a reactive handle for cross-coupling reactions (e.g., Suzuki, Sonogashira), enabling the synthesis of more complex molecules with potential therapeutic applications.

- Thyroid Hormone Analogs: The iodinated phenolic structure is reminiscent of thyroid hormones, suggesting potential for investigation in endocrinology research.

## Safety and Handling

As with all halogenated phenols, **3,4-Dichloro-5-iodophenol** should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. For detailed safety information, it is crucial to consult the Safety Data Sheet (SDS) from the supplier once the compound becomes commercially available or is synthesized in the laboratory.

## Conclusion

**3,4-Dichloro-5-iodophenol** represents a chemical entity with significant potential for applications in synthetic chemistry and drug discovery. While detailed experimental data is currently limited, this guide provides a foundational understanding of its core properties, a plausible synthetic approach, and predicted characterization data. Further research into the synthesis and biological evaluation of this compound is warranted to fully explore its potential.

## References

- ChemicalBook. **3,4-Dichloro-5-iodophenol** CAS 1807182-53-1.
- PubChem. 3,4-Dichlorophenol.
- Google Patents. Method for preparing iodo-phenol compound. CN101318881A.

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# Sources


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